

In Silico Modeling of the Amyloid (1-14) Metal-Binding Domain

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Compound of Interest

Compound Name:	Amyloid b-Protein (1-14) Trifluoroacetate
CAS No.:	186319-74-4
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A High-Fidelity Technical Guide for Structural Dynamics

Executive Summary

The N-terminal fragment of the Amyloid

peptide (A

1-14) is the "molecular anchor" of Alzheimer's Disease pathology. Unlike the hydrophobic C-terminus responsible for aggregation, residues 1-14 contain the high-affinity metal-binding motif (Asp1, His6, His13, His14). Modeling this region requires a departure from standard globular protein protocols. This guide provides a validated workflow for simulating A

(1-14) with a specific focus on Intrinsically Disordered Protein (IDP) force fields and transition metal coordination.

Part 1: The Biophysical Context & System Strategy[1]

A

(1-14) behaves as an Intrinsically Disordered Peptide (IDP) in isolation but adopts transient structured states upon metal binding (

,

). Standard Molecular Dynamics (MD) often fails here because:

- Over-compactation: Classic force fields (e.g., AMBER ff14SB) over-stabilize collapsed states in IDPs.

- Charge Transfer Failure: Simple point-charge models cannot capture the Jahn-Teller distortion of

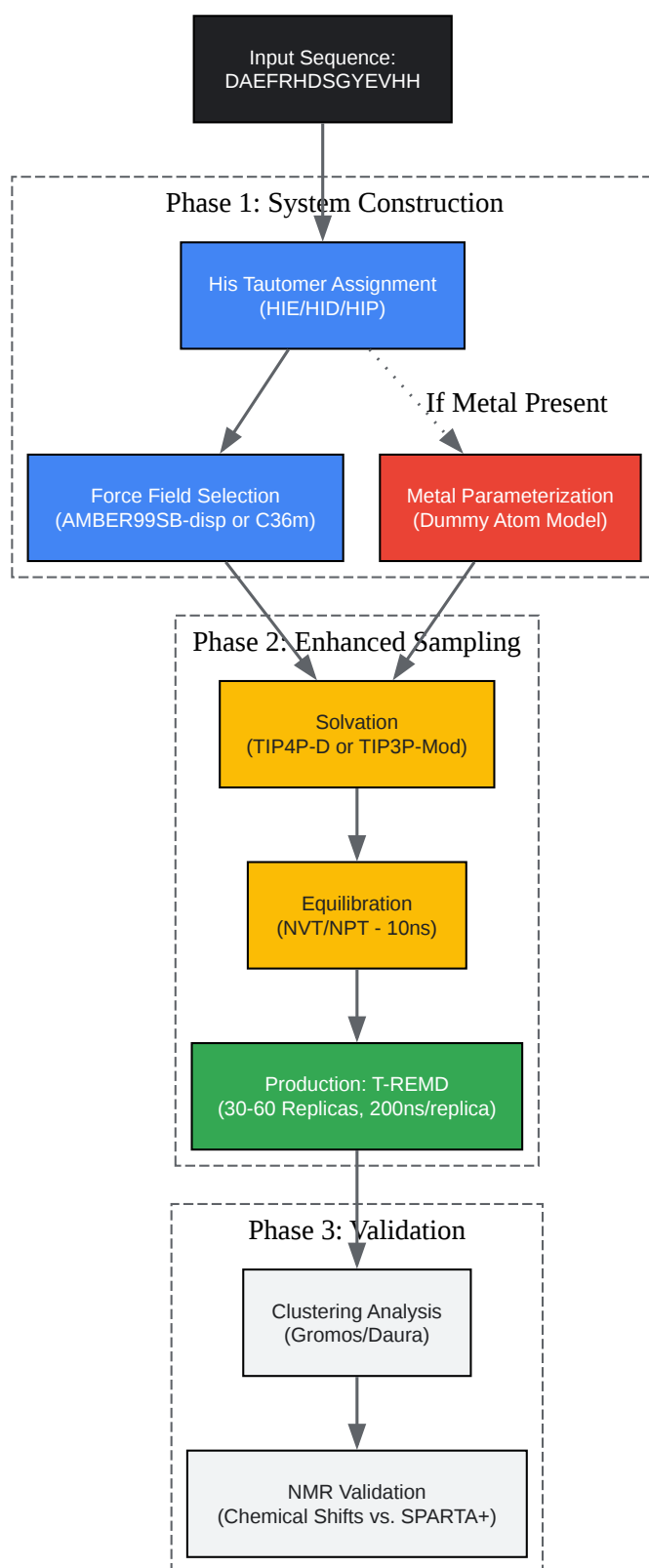
or the polarization effects of

.

Strategic Solution: Use AMBER99SB-disp or CHARMM36m for the peptide backbone, coupled with a Dummy Atom Model for metal coordination, driven by Replica Exchange MD (REMD).

Workflow Architecture

The following diagram outlines the critical path for high-fidelity modeling.



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Figure 1: End-to-end simulation pipeline for A

(1-14). Note the parallel branch for metal parameterization.

Part 2: Force Field & System Construction

The choice of force field is the single most significant variable in IDP modeling.

1. Force Field Selection Matrix

Do not use standard AMBER ff14SB or CHARMM27; they will artificially induce

-helices.

Component	Recommended Force Field	Water Model	Rationale
Peptide	AMBER99SB-disp	TIP4P-D	Specifically parameterized to balance dispersion interactions, preventing the "over-compaction" artifact common in IDPs [1]. [1]
Alternative	CHARMM36m	TIP3P (Mod)	Excellent for IDPs; modified Lennard-Jones parameters for water hydrogens improve solvation of disordered chains [2].
Metal ()	Dummy Atom Model	N/A	Captures square-planar geometry and Jahn-Teller distortion better than point charges [3].

2. Histidine Protonation (The Critical Switch)

A

(1-14) contains three Histidines (H6, H13, H14). Their protonation state dictates metal binding topology.

- Apo-state (pH 7.4): Typically HIE (
-protonated) or HID (
-protonated). For IDP simulation, assume a mix or simulate HIE (most common neutral tautomer).
- Holo-state (
bound): Metal displaces protons. You must patch the Histidine residues to remove the proton at the coordination site (
or
) to allow metal bonding.

Part 3: Modeling Metal Coordination (/)

Standard MD treats ions as spheres with a +2 charge. This fails for transition metals because it ignores coordination geometry (square planar for

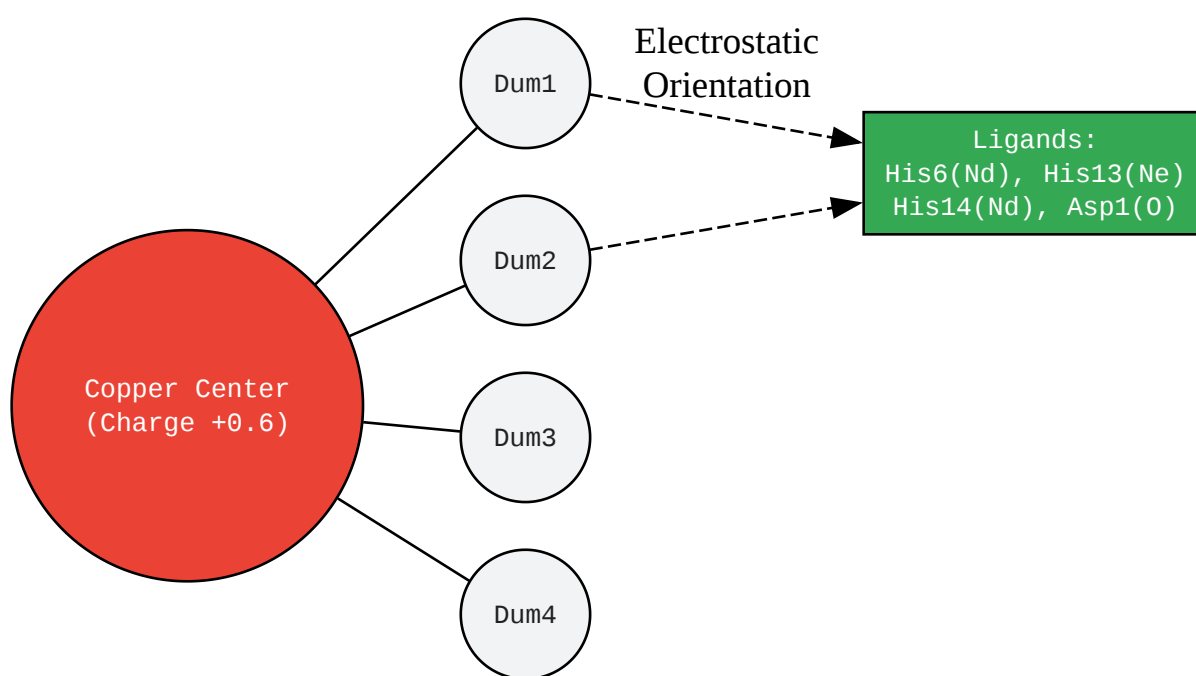
).

Protocol: The Dummy Atom Model

We utilize the "Dummy Atom" approach where the metal center is connected to phantom particles that enforce geometry via bond/angle terms rather than just electrostatics.

- Topology Generation:
 - Place the central
atom.
 - Place 4-6 dummy atoms (massless, partial charges) around the
center in the desired geometry (e.g., square planar).

- Distribute the +2 charge: The central Cu gets a partial positive charge, and dummy atoms carry the rest to mimic electron cloud directionality.
- Coordination Constraints:
 - Apply weak harmonic distance restraints between the Dummy Atoms and the coordinating nitrogens of His6, His13, and His14 (and usually Asp1 or backbone carbonyls).
 - Note: Do not covalently bond the protein to the metal unless performing QM/MM. Use restraints to allow "breathing."



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Figure 2: Dummy Atom logic. The dummy atoms (satellites) enforce the angular geometry required for transition metal binding.

Part 4: Enhanced Sampling (T-REMD)

A single MD trajectory will get trapped in local minima.^[2] Temperature Replica Exchange MD (T-REMD) is mandatory for A

Experimental Protocol

- Replica Generation:
 - Use the Patrasche or Desmond temperature generator.
 - Temperature Range: 290K to 450K.
 - Number of Replicas: ~30-50 (depending on water box size) to ensure an exchange probability of 20-30%.
- Simulation Parameters (GROMACS Example):
 - integrator = md
 - dt = 0.002 (2 fs step)
 - tcoupl = V-rescale (Stochastic rescaling is preferred for REMD).
 - nstexchange = 1000 (Attempt exchange every 2 ps).
- Production Run:
 - Run for minimum 200 ns per replica.
 - Total sampling = 200 ns

50 replicas = 10

s.

Part 5: Validation & Analysis

Do not rely on RMSD (Root Mean Square Deviation) against a crystal structure, as A

(1-14) has no single native state.

1. Radius of Gyration ()

Plot the probability distribution of

.

- Expected Result: A broad distribution centered around 1.0–1.4 nm.
- Validation: If the peak is < 0.8 nm, your force field is over-compacting (likely an artifact).

2. NMR Chemical Shift Prediction

Compare your simulation ensemble to experimental NMR data (e.g., BMRB Entry 17795 or similar for A

).

- Tool: Use SPARTA+ or SHIFTX2 to calculate theoretical chemical shifts (, ,) from your MD frames.
- Metric: Calculate the Root Mean Square Error (RMSE) between calculated and experimental shifts.

- Target:

RMSE < 1.0 ppm indicates a high-quality ensemble [4].

3. Secondary Structure (DSSP)

- A

(1-14) should be predominantly Random Coil and Turn.

- Any persistent

-helix ($>20\%$ population) is likely a force field artifact unless induced by specific metal coordination.

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